Technical Guide: Synthesis of Hydroxy Dehydro Nifedipine Lactone

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Compound of Interest	
Compound Name:	*Hydroxy Dehydro Nifedipine Lactone*
CAS No.:	*34785-00-7*
Cat. No.:	*B137407*

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CAS: 34785-00-7 Chemical Name: Methyl 2-methyl-4-(2-nitrophenyl)-5-oxo-5,7-dihydrofuro[3,4-b]pyridine-3-carboxylate Synonyms: Dehydronifedipine lactone; Nifedipine metabolite M-2[1][2]

Executive Summary

Hydroxy Dehydro Nifedipine Lactone is a critical oxidative metabolite of the calcium channel blocker Nifedipine. It serves as a primary reference standard for impurity profiling (Impurity B related substances) and pharmacokinetic studies involving CYP3A4 metabolism. This guide details a robust, three-stage synthetic pathway designed for high purity (>98%) production suitable for analytical standard generation. The protocol emphasizes the transformation of the dihydropyridine core into the furo[3,4-b]pyridine system via oxidative aromatization and regioselective lactonization.

Retrosynthetic Analysis

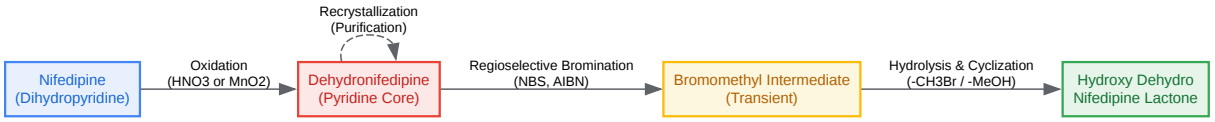
The synthesis is designed by disconnecting the lactone ring to reveal the precursor, Dehydronifedipine. The strategy relies on the differing reactivities of the methyl groups on the

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pyridine ring following aromatization.

- Target: Furo[3,4-b]pyridine core.[1][2][3]
- Disconnection: C-O bond of the lactone.
- Precursor: 2-Hydroxymethyl-dehydronifedipine (formed via bromination/hydrolysis of Dehydronifedipine).
- Starting Material: Nifedipine (commercial API).[4]

Mechanistic Pathway (Graphviz)



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Figure 1: Mechanistic pathway transforming Nifedipine to its Lactone metabolite via aromatization and intramolecular cyclization.

Detailed Experimental Protocol

Phase 1: Oxidative Aromatization (Synthesis of Dehydronifedipine)

Objective: Convert the 1,4-dihydropyridine ring of Nifedipine to the aromatic pyridine ring.
Reaction Type: Oxidation.

- Setup: Charge a round-bottom flask with Nifedipine (10.0 g, 28.9 mmol) and Glacial Acetic Acid (100 mL).
- Reagent Addition: Add Ammonium Cerium(IV) Nitrate (CAN) (32.0 g, 58.0 mmol) or heat with HNO3 (mild conditions preferred to avoid nitration of the ring). Alternatively, reflux with MnO2 in dichloromethane for a milder approach.

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- Preferred Route: Refluxing with mild oxidant to prevent side-chain oxidation at this stage.

- Reaction: Stir at room temperature for 1-2 hours. Monitor by TLC (Mobile Phase: Hexane/Ethyl Acetate 1:1). The fluorescent yellow spot of Nifedipine will disappear, replaced by a UV-active (non-fluorescent) spot of Dehydronifedipine.

- Workup: Pour the reaction mixture into ice-cold water (500 mL). The product will precipitate as a pale yellow solid.

- Purification: Filter the solid, wash with cold water, and recrystallize from Methanol.

  - Yield Target: >90%.[5][6]

  - Checkpoint: Melting Point ~172-174°C.

Phase 2 & 3: Functionalization and Lactonization

Objective: Regioselective bromination of the C-2/C-6 methyl group followed by spontaneous or base-catalyzed cyclization to the lactone.

- Setup: Dissolve Dehydronifedipine (5.0 g, 14.5 mmol) in anhydrous Carbon Tetrachloride (CCl_4) or Benzene (50 mL). Note: Benzotrifluoride is a greener alternative.

- Activation: Add N-Bromosuccinimide (NBS) (2.8 g, 15.7 mmol) and a catalytic amount of AIBN (Azobisisobutyronitrile) (0.1 g).

- Radical Reaction: Reflux the mixture under an inert atmosphere (Nitrogen) for 2-4 hours. Illuminate with a tungsten lamp to initiate the radical reaction if necessary.

  - Mechanism:[7][8][9] Radical substitution forms the 2-bromomethyl derivative.

- Cyclization (In-situ): The bromomethyl intermediate is unstable. Upon cooling and addition of water or weak aqueous acid (e.g., 50% acetic acid), the bromide is hydrolyzed to the hydroxymethyl group.

- Lactonization: Heat the crude hydroxymethyl intermediate in Toluene with a catalytic amount of p-Toluenesulfonic acid (pTSA). The hydroxyl group attacks the adjacent methyl ester carbonyl, releasing methanol and closing the lactone ring (furo-pyridine formation).

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- Workup: Evaporate the solvent. Redissolve the residue in Ethyl Acetate and wash with saturated NaHCO3 (to remove pTSA) and brine.
- Purification: Purify via Flash Column Chromatography on Silica Gel.
  - Gradient: Chloroform/Methanol (98:2 to 95:5).
  - Target: The lactone typically elutes after the unreacted dehydronifedipine.

Quantitative Data Summary

Parameter	Phase 1 (Oxidation)	Phase 2/3 (Lactonization)
Reagents	Nifedipine, CAN/MnO2	Dehydronifedipine, NBS, pTSA
Solvent	Acetic Acid / DCM	CCl4 / Toluene
Temperature	25°C - Reflux	Reflux (80-110°C)
Time	1 - 2 Hours	4 - 6 Hours
Yield	90 - 95%	45 - 60%
Appearance	Pale Yellow Solid	Off-white / Light Yellow Solid

Analytical Characterization & Validation

To ensure the synthesized material meets reference standard quality (E-E-A-T Principle: Trustworthiness), validate using the following parameters.

Spectroscopic Profile[6]

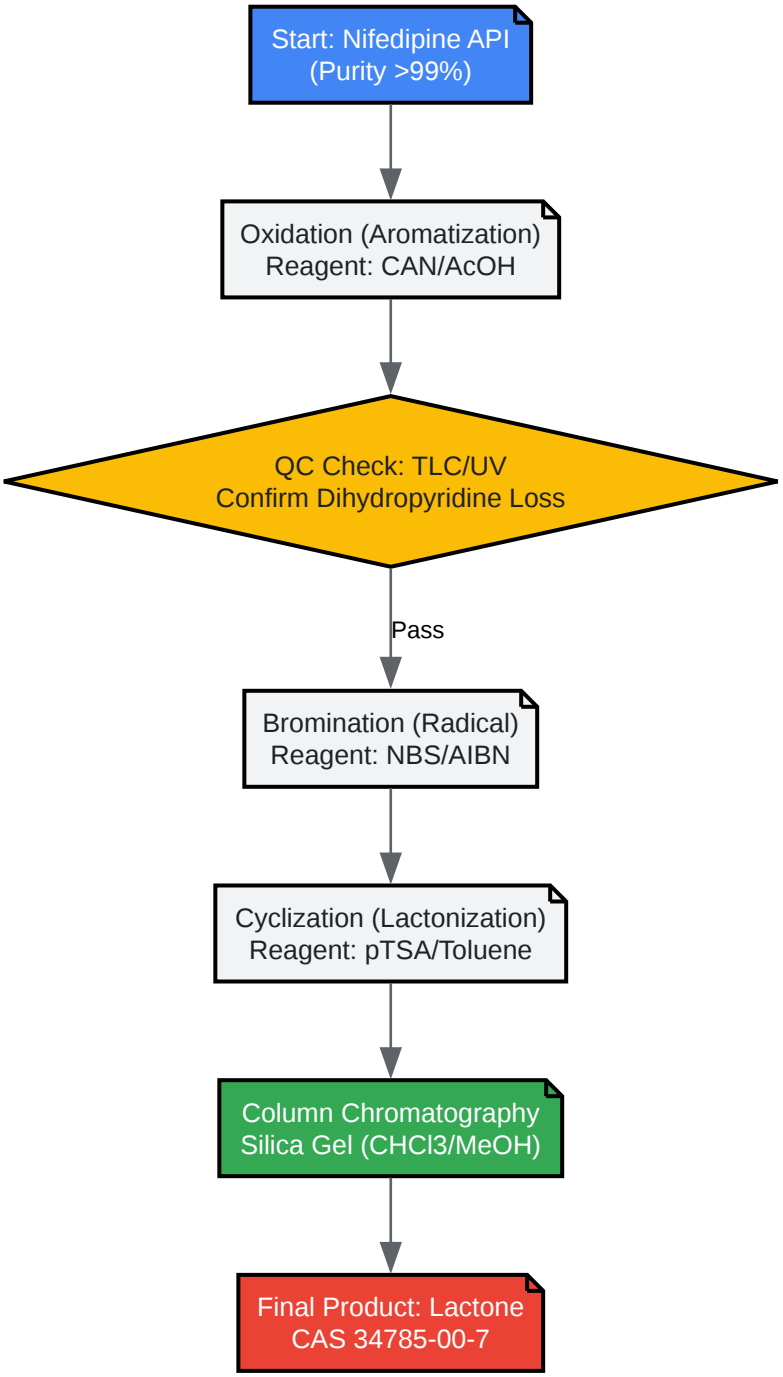
- 1H NMR (CDCl3, 400 MHz):
  - Look for the disappearance of one methyl singlet (approx 2.6 ppm).
  - Appearance of a methylene singlet (approx 5.2 - 5.5 ppm) corresponding to the lactone -CH2-O- ring protons.
  - Aromatic protons of the nitrophenyl ring remain distinct (7.5 - 8.2 ppm).

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- IR Spectroscopy:
  - Lactone C=O: Sharp band at ~1780 cm^{-1} (distinct from the ester C=O at ~1720 cm^{-1}).
  - Absence of NH stretch (confirming aromatization).
- Mass Spectrometry (LC-MS):
  - Molecular Ion: [M+H]+ = 329.08 m/z.
  - Fragment: Loss of NO2 or CO2 typical.

Workflow Diagram (Graphviz)

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Figure 2: Step-by-step experimental workflow for the synthesis and purification of the target lactone.

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